

3-Bromo-1-methylpyrrolidine safety data sheet (SDS) summary

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Compound of Interest

Compound Name: 3-Bromo-1-methylpyrrolidine

Cat. No.: B177663

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An In-depth Technical Guide to the Safe Handling of 3-Bromo-1-methylpyrrolidine

This guide provides a comprehensive summary of the safety data for **3-Bromo-1-methylpyrrolidine**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough overview of handling procedures, physical and chemical properties, and hazard information.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **3-Bromo-1-methylpyrrolidine**. These values are essential for safe handling, storage, and use in experimental settings.

Property	Value
Molecular Formula	C ₅ H ₁₀ BrN
Molecular Weight	164.04 g/mol [1] [2] [3] [4]
Appearance	Yellow to brown liquid [2]
Boiling Point	153-159 °C [3]
50-52 °C @ 1 mmHg [5]	
Density	1.361 g/mL at 25 °C [3]
Refractive Index	1.491 at 20°C [3]
pKa	8.53 ± 0.40 (Predicted) [2] [3]
Vapor Density	3.49 [5]
Solubility	Soluble in water [5]

Safety and Hazard Information

This section details the hazard classifications and safety parameters for **3-Bromo-1-methylpyrrolidine**, crucial for risk assessment and the implementation of safety protocols.

Parameter	Value
GHS Signal Word	Danger [6] [7]
Flash Point	54.4 °C (129.9 °F)
71 °C (159.8 °F) [5]	
Storage Temperature	2-8°C [3] [6]
Hazard Class	Flammable Liquid, Category 3 [1]
Skin Corrosion, Category 1B [1]	
Serious Eye Damage, Category 1 [1]	
UN Number	UN2733 [1]

Hazard and Precautionary Statements

The Globally Harmonized System (GHS) provides standardized statements for communicating hazards. The following are pertinent to **3-Bromo-1-methylpyrrolidine**.

Type	Code	Statement
Hazard	H226	Flammable liquid and vapour
H314		Causes severe skin burns and eye damage. [6]
H318		Causes serious eye damage. [1]
Precautionary	P210	Keep away from heat, sparks, open flames. [1]
P280		Wear protective gloves/clothing/eye protection. [1]
P301 + P330 + P331		IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [1]
P303 + P361 + P353		IF ON SKIN: Take off immediately all contaminated clothing. Rinse skin with water. [1]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]
P310		Immediately call a POISON CENTER or doctor. [1] [6]

Experimental Protocols

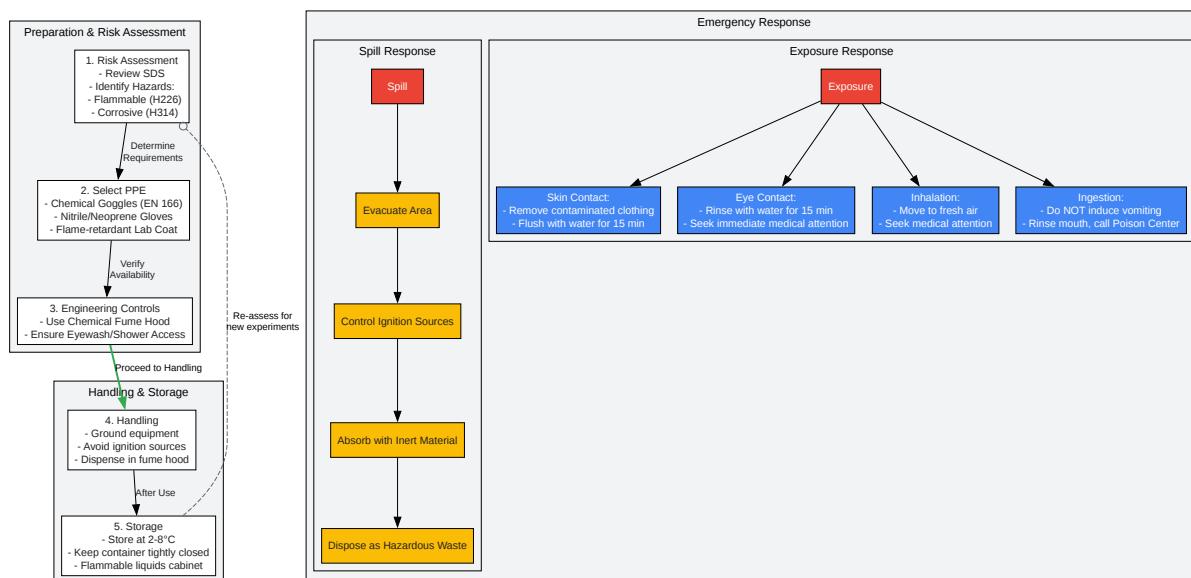
The safety data for **3-Bromo-1-methylpyrrolidine** is based on standardized experimental protocols. While the full, detailed methodologies are not provided in the source Safety Data Sheets, the classifications are derived from tests conducted under established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

- Skin Corrosion/Irritation: The determination that this chemical causes severe skin burns is likely based on in vitro or in vivo testing following guidelines similar to OECD Test Guideline 435 (In Vitro Membrane Barrier Test Method for Skin Corrosion) or OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). These tests involve applying the substance to skin tissue (in vitro) or the skin of a test animal (in vivo) and observing the effects over a specified period.
- Eye Damage/Irritation: The classification for serious eye damage is typically determined by methods outlined in OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). This protocol involves applying the test substance to an animal's eye and assessing the level of damage or irritation.
- Flammability: The flash point is determined using standardized equipment and methods, such as the Pensky-Martens or Cleveland open-cup methods, which establish the lowest temperature at which vapors will ignite.

It is critical for researchers to understand that these are generalized descriptions. For detailed experimental replication, the specific OECD (or equivalent) guideline documents should be consulted directly.

Logical Workflow for Safe Handling

The following diagram outlines the necessary steps and considerations for safely handling **3-Bromo-1-methylpyrrolidine** in a research environment.

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Caption: Logical workflow for handling **3-Bromo-1-methylpyrrolidine**.

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- To cite this document: BenchChem. [3-Bromo-1-methylpyrrolidine safety data sheet (SDS) summary]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b177663#3-bromo-1-methylpyrrolidine-safety-data-sheet-sds-summary>

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